

# Personal protective equipment for handling Benzyl chloromethyl ether

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## Compound of Interest

Compound Name: Benzyl chloromethyl ether

Cat. No.: B030972

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## Handling Benzyl Chloromethyl Ether: A Guide to Safety and Disposal

For Immediate Reference: This document provides critical safety protocols for the handling, storage, and disposal of **Benzyl chloromethyl ether** (BOM-Cl), a combustible liquid that is harmful, a suspected carcinogen, and causes severe skin and eye irritation.<sup>[1][2]</sup> All personnel must read and understand these procedures before working with this chemical.

### Immediate Safety Information

**Benzyl chloromethyl ether** (CAS No. 3587-60-8) is a hazardous chemical requiring stringent safety measures.<sup>[3]</sup> It is classified as harmful if swallowed or in contact with skin, toxic if inhaled, and may cause cancer.<sup>[1][2]</sup> The substance is corrosive to the respiratory tract and can cause serious eye damage.<sup>[1]</sup> Due to its potential carcinogenic properties, all contact should be reduced to the lowest possible level.<sup>[4]</sup>

### Quantitative Data Summary

The following table summarizes key quantitative data for **Benzyl chloromethyl ether**.

| Property                     | Value   | Source(s) |
|------------------------------|---|-----------|
| Molecular Formula            | C <sub>8</sub> H <sub>9</sub> ClO   | [3]       |
| Molecular Weight             | 156.61 g/mol  | [3]       |
| Boiling Point                | 102 °C (216 °F) at 19 hPa   | [1]       |
| Density                      | 1.126 g/cm <sup>3</sup> at 20 °C (68 °F)  | [1]       |
| Flash Point                  | Between 37.8 and 93.3 °C<br>(100 and 200 °F)  | [3]       |
| Occupational Exposure Limits | No specific OSHA PEL or ACGIH TLV established. As a potential carcinogen, exposure should be limited to the lowest feasible concentration.[4][5]<br>For the related compound Bis(chloromethyl) ether, the ACGIH TLV is 0.001 ppm (8-hour TWA).[4] |           |

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory. A comprehensive PPE plan is outlined below.

| Protection Type        | Specification  | Source(s)                               |
|------------------------|--|---|
| Eye/Face Protection    | Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards). A face shield should also be worn.   | <a href="#">[3]</a> <a href="#">[5]</a> |
| Hand Protection        | Chemical-resistant, impervious gloves must be worn. <a href="#">[3]</a> Data for Benzyl Chloride, a related compound, shows poor resistance for Natural Rubber, Neoprene, and Nitrile. For handling small quantities of carcinogens, double gloving with exam-style nitrile gloves (minimum 4mil thickness) is a minimum requirement. For larger quantities or where contact is likely, a heavy-duty or utility-grade glove should be worn over the inner nitrile glove. <a href="#">[6]</a> <a href="#">[7]</a> Always inspect gloves prior to use. <a href="#">[3]</a> |   |
| Body Protection        | Wear fire/flammable resistant and impervious clothing, such as a fully-fastened laboratory coat. <a href="#">[3]</a> Do not wear protective clothing outside of the designated work area. <a href="#">[8]</a>  |   |
| Respiratory Protection | All work must be conducted in a chemical fume hood or other suitable containment device. <a href="#">[6]</a> <a href="#">[9]</a> If exposure limits are exceeded or irritation occurs, a full-face respirator with   |   |

appropriate cartridges  
(NIOSH/MSHA or EN 149  
approved) must be used.[3][5]

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## Operational Plan: Step-by-Step Guidance

### Designated Area Preparation

- Establish a designated work area for handling **Benzyl chloromethyl ether**. [9]
- Clearly label the area with "DANGER – CHEMICAL CARCINOGEN – AUTHORIZED PERSONNEL ONLY" signs. [10]
- Ensure a safety shower and eyewash station are immediately accessible and operational. [5]
- Cover work surfaces with absorbent, plastic-backed paper to contain any potential spills. [11]
- Keep all necessary handling equipment, including non-sparking tools and spill cleanup materials, within the designated area. [3]

### Handling Procedure

- Before starting, obtain special instructions and ensure you have read the Safety Data Sheet (SDS). [3]
- Transport the chemical in a sealed, unbreakable secondary container. [6]
- Work exclusively within a certified chemical fume hood to avoid the generation and inhalation of vapors. [6][9]
- Ground and bond containers when transferring material to prevent static discharge. [12]
- Avoid all contact with skin and eyes. [3]
- Do not eat, drink, smoke, or apply cosmetics in the designated area. [8][10]
- Upon completion, wipe down the work surface with an appropriate decontaminant and dispose of the absorbent paper as hazardous waste.

- Wash hands and face thoroughly after handling the substance.[6]

## Storage

- Store **Benzyl chloromethyl ether** in a tightly closed, properly labeled container.[5]
- The storage area must be a dry, cool, and well-ventilated place, away from heat, sparks, and open flames.[3][5] Refrigeration (2-8°C) is recommended.[5]
- Store in a locked cabinet or area accessible only to authorized personnel.[6][9]
- Segregate from incompatible materials such as strong oxidizing agents, strong bases, and metals.[5]

## Disposal Plan

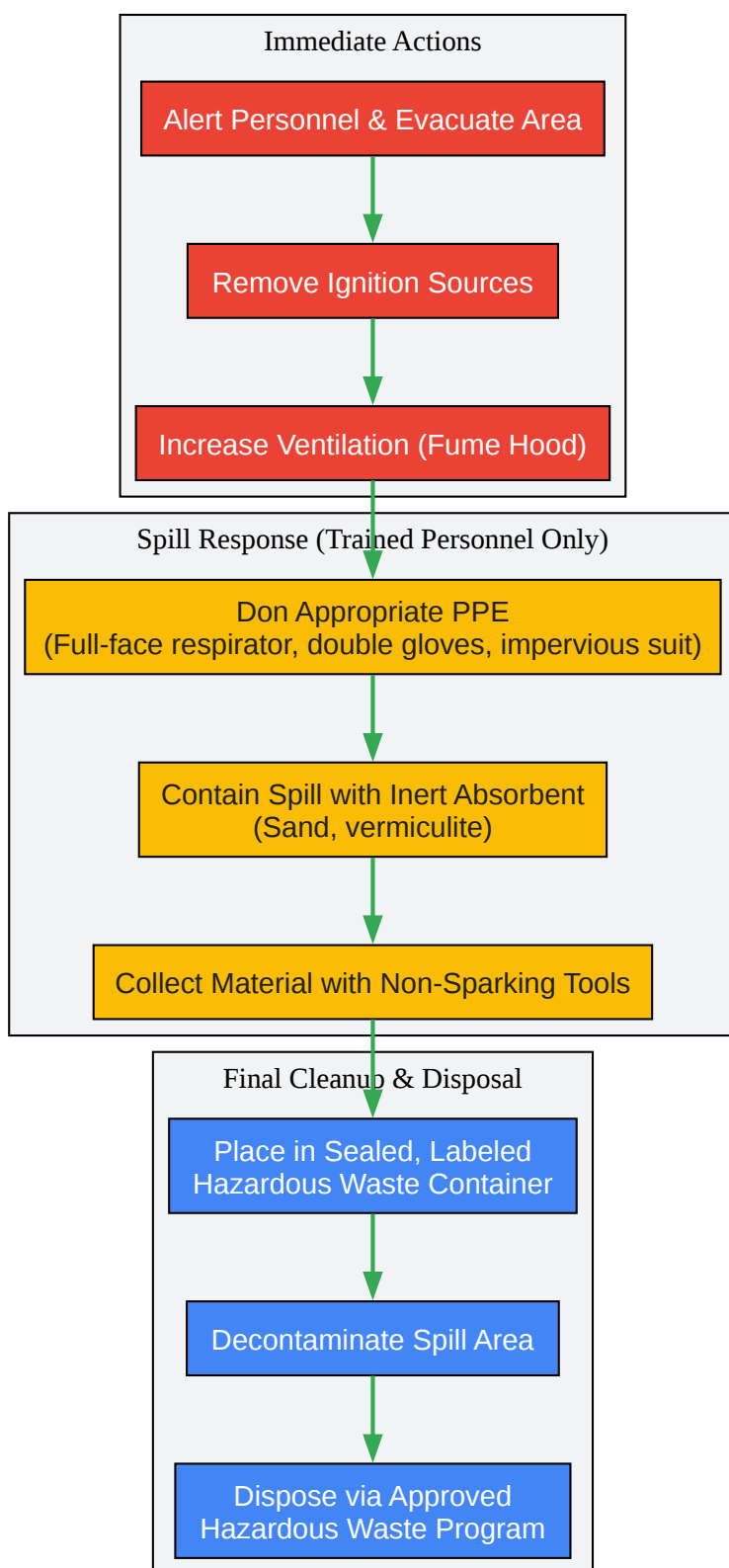
All waste containing **Benzyl chloromethyl ether** is considered hazardous and carcinogenic waste and must be handled accordingly.

- Waste Collection: Collect all contaminated materials (e.g., gloves, absorbent paper, pipette tips) in a dedicated, sealed, and clearly labeled hazardous waste container.[10][12] The label must include "DANGER – CHEMICAL CARCINOGEN".[10]
- Liquid Waste: Collect liquid waste in a sealed, chemical-resistant container (HDPE is often suitable).[12][13] Do not mix with other waste streams unless compatibility is confirmed.
- Disposal: Do not dispose of this chemical down the drain or in regular trash.[3][8][14] All waste must be disposed of through an approved hazardous waste disposal program in accordance with all local, state, and federal regulations.[6][8]

## Emergency Procedures

### Spills and Leaks

A chemical spill should be treated as a high-hazard event. The following workflow outlines the immediate steps to be taken.



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Caption: Workflow for handling a **Benzyl chloromethyl ether** spill.

## Personal Exposure

| Exposure Type | Immediate Action  | Source(s)                               |
|---------------|---|---|
| Inhalation    | Move the person to fresh air immediately. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration (do not use mouth-to-mouth). Seek immediate emergency medical attention.                        | <a href="#">[1]</a> <a href="#">[3]</a> |
| Skin Contact  | Immediately remove all contaminated clothing. Rinse the affected skin with copious amounts of water and soap for at least 15 minutes. Seek immediate medical attention.   | <a href="#">[1]</a> <a href="#">[3]</a> |
| Eye Contact   | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate emergency medical attention from an ophthalmologist. | <a href="#">[1]</a> <a href="#">[3]</a> |
| Ingestion     | Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a Poison Control Center or seek immediate emergency medical attention.   | <a href="#">[3]</a>                     |

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